

Technical Guide: 4-Bromo-2-methylthiazole (CAS No. 298694-30-1)

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Compound of Interest

Compound Name: 4-Bromo-2-methylthiazole

Cat. No.: B1272499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2-methylthiazole**, a key building block in the synthesis of various biologically active compounds. This document outlines its chemical and physical properties, a detailed synthesis protocol, its applications in research and development, and essential safety information.

Core Properties

4-Bromo-2-methylthiazole is a substituted thiazole derivative with the chemical formula C_4H_4BrNS .^{[1][2][3]} Its chemical structure and properties make it a versatile reagent in organic synthesis.

Physicochemical Data

Property	Value	Source
CAS Number	298694-30-1	[2][3][4][5]
Molecular Formula	C4H4BrNS	[1][2][3][4]
Molecular Weight	178.05 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[4][5][6]
Boiling Point	199.2 ± 13.0 °C (Predicted)	[4][5]
~125-127 °C	[6]	
Density	1.702 ± 0.06 g/cm ³ (Predicted)	[4][5]
1.65 g/mL at 20 °C	[6]	
pKa	0.66 ± 0.10 (Predicted)	[4][5]
Solubility	Immiscible with water, soluble in polar organic solvents.	[6]

Synthesis Protocol

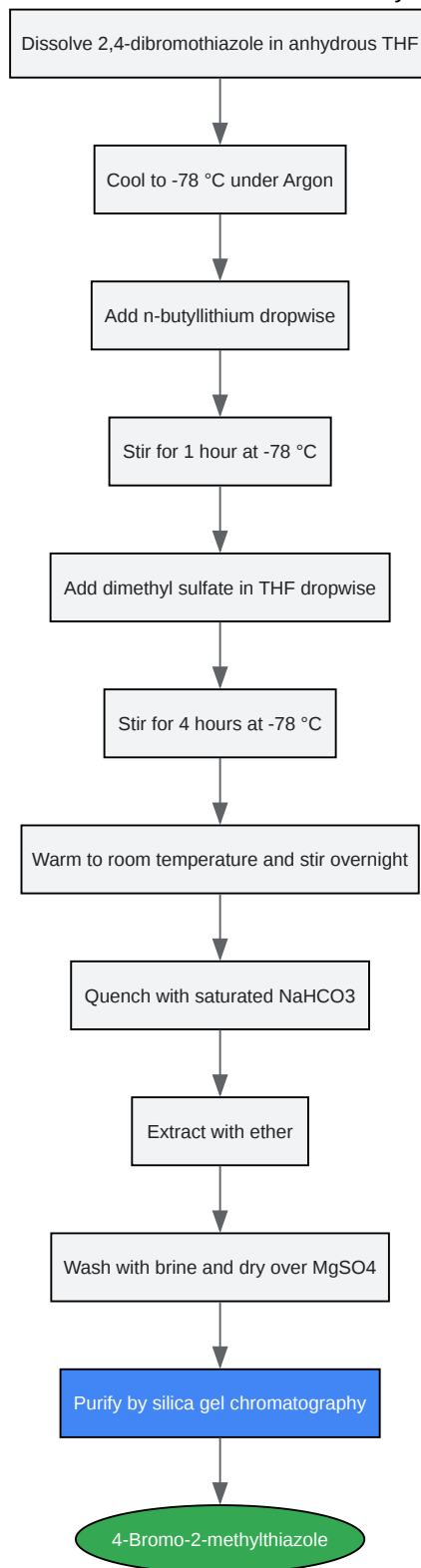
A general experimental procedure for the synthesis of **4-Bromo-2-methylthiazole** is detailed below.[4][5]

Experimental Methodology

- Reaction Setup: Dissolve 2,4-dibromothiazole (9.8 mmol) in anhydrous tetrahydrofuran (THF, 50 mL) and stir the solution at -78 °C under an argon atmosphere.[4][5]
- Lithiation: Slowly add n-butyllithium (6 mmol, 2.5 M in hexane) to the solution and continue stirring for 1 hour at -78 °C.[4][5]
- Methylation: Add a solution of dimethyl sulfate (2.7 mL) in THF (5 mL) dropwise to the reaction mixture.[4][5]
- Reaction Progression: Stir the mixture at -78 °C for 4 hours, then allow it to slowly warm to room temperature and continue stirring overnight.[4][5]

- Work-up: Dilute the reaction mixture with a saturated aqueous sodium bicarbonate solution (50 mL).[\[4\]](#)[\[5\]](#)
- Extraction: Extract the aqueous layer with ether. Combine the organic phases, wash with brine, and dry over magnesium sulfate.[\[4\]](#)[\[5\]](#)
- Purification: Concentrate the organic phase by rotary evaporation and purify the residue by silica gel column chromatography to yield **4-Bromo-2-methylthiazole** as a yellow oil (55% yield).[\[4\]](#)[\[5\]](#)

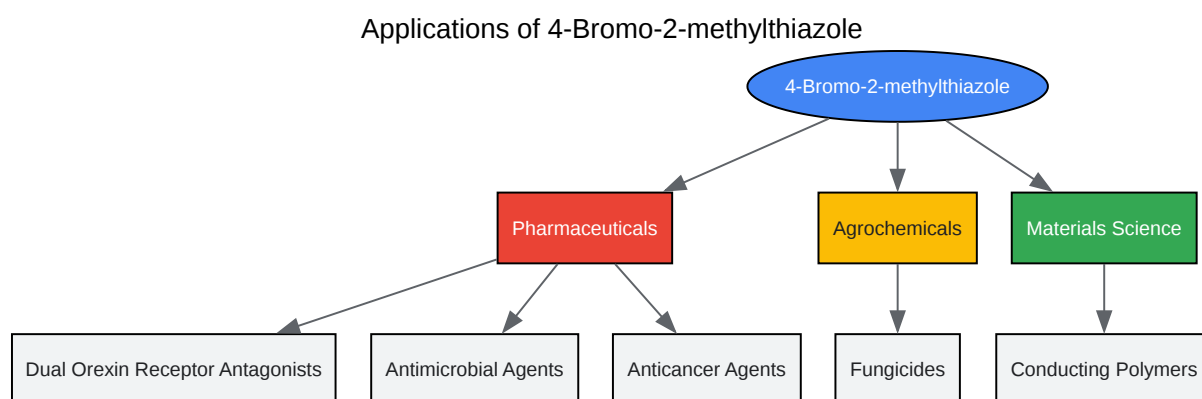
Synthesis Workflow of 4-Bromo-2-methylthiazole

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **4-Bromo-2-methylthiazole**.

Applications in Research and Development

4-Bromo-2-methylthiazole serves as a crucial intermediate in the synthesis of a variety of compounds with significant biological and material properties.

- **Pharmaceutical Research:** It is a key scaffold for developing dual orexin receptor antagonists, which have shown potential in promoting sleep with EC₅₀ values as low as 3 nM in animal models.[6] Thiazole derivatives, in general, are known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties.[7][8] The bromo- and methyl-substituents on the thiazole ring provide critical interaction points for biological targets.[6][9]
- **Agrochemicals:** The compound is used as a building block for fungicides that target the plasma membrane H⁺-ATPase in fungi.[6] The bromothiazole moiety enhances the penetration of the fungicide through the fungal cell membrane.[6]
- **Materials Science:** **4-Bromo-2-methylthiazole** is utilized as a monomer for the production of thiazole-based conducting polymers.[6] The bromine substituent facilitates doping, which can enhance the electrical conductivity of the resulting polymer.[6]



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Caption: Key application areas of **4-Bromo-2-methylthiazole**.

Safety and Handling

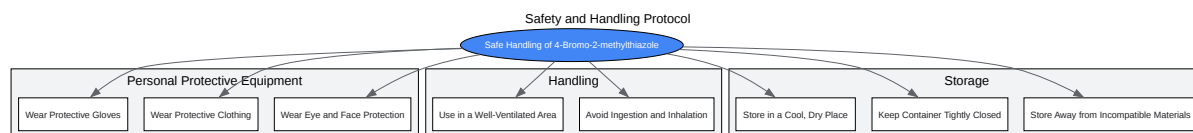
Proper handling of **4-Bromo-2-methylthiazole** is crucial to ensure laboratory safety.

GHS Hazard Information

Hazard Code	Description
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H318	Causes serious eye damage[1]
H335	May cause respiratory irritation[1]

Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[10] A full-facepiece respirator with an organic vapor cartridge is recommended.[6]
- Ventilation: Use only outdoors or in a well-ventilated area.[10]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[6][10] Keep away from alkaline materials, strong oxidizing agents, strong acids, and amines.[6][10] Store in a freezer under -20°C in an inert atmosphere.[4][5]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[10] For skin contact, wash with plenty of soap and water.[10] If inhaled, move the person to fresh air.[10] If swallowed, rinse the mouth.[10] Seek immediate medical attention if symptoms persist.[10]



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Caption: Protocol for safe handling of **4-Bromo-2-methylthiazole**.

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